

Introduction: The Strategic Value of the Indole Scaffold

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Chloro-7-nitro-1H-indole

CAS No.: 1197181-29-5

Cat. No.: B1434529

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The indole ring system is a cornerstone of medicinal chemistry, recognized as a "privileged scaffold" due to its prevalence in a vast array of natural products and clinically approved drugs. [1][2] Its unique electronic properties and ability to form key hydrogen bonds allow it to interact with a multitude of biological targets. The strategic functionalization of the indole core is a critical aspect of drug design, enabling the fine-tuning of a compound's pharmacological profile.

5-Chloro-7-nitro-1H-indole emerges as a particularly valuable building block. The presence of an electron-withdrawing nitro group at the 7-position and a halogen at the 5-position creates a unique electronic landscape, influencing the reactivity of the entire molecule. These substituents are not mere decorations; they are strategic handles for further chemical modification and potent modulators of biological activity. This guide will provide the technical foundation necessary to harness the potential of this versatile scaffold.

Core Physicochemical & Spectroscopic Profile

A precise understanding of a molecule's fundamental properties is the bedrock of any successful research campaign. Below is a summary of the key identifiers for **5-Chloro-7-nitro-1H-indole**.

Property	Value	Source
CAS Number	1197181-29-5	[3]
Molecular Formula	C ₈ H ₅ ClN ₂ O ₂	[3]
Molecular Weight	196.59 g/mol	[3]
IUPAC Name	5-chloro-7-nitro-1H-indole	
Synonyms	5-Chloro-7-nitroindole	[3]

Predicted Spectroscopic Signature

While specific experimental spectra for this exact compound are not readily available in public repositories, we can predict the key features based on its structure and data from analogous compounds.[4]

- ¹H NMR:** The proton spectrum would be characterized by distinct aromatic signals. The N-H proton of the indole ring would likely appear as a broad singlet far downfield (>10 ppm). The protons on the benzene portion of the ring would appear as doublets or doublets of doublets, with coupling constants indicative of their ortho, meta, or para relationships.
- ¹³C NMR:** The carbon spectrum would show eight distinct signals corresponding to the eight carbon atoms in the structure. The carbons bonded to the electron-withdrawing nitro and chloro groups, as well as the carbons of the pyrrole ring, would have characteristic chemical shifts.
- Mass Spectrometry (MS):** The mass spectrum would show a molecular ion peak (M⁺) at m/z 196, with a characteristic M+2 peak at m/z 198 in an approximate 3:1 ratio, confirming the presence of a single chlorine atom.

Synthesis and Chemical Reactivity

The synthesis of substituted indoles is a well-established field of organic chemistry. For 7-substituted indoles like our target compound, the Bartoli indole synthesis is a particularly powerful method.[5] This reaction utilizes the interaction of an ortho-substituted nitroarene with a vinyl Grignard reagent.

A plausible synthetic pathway for **5-Chloro-7-nitro-1H-indole** would start from a commercially available, appropriately substituted nitrobenzene.

1-Chloro-3-fluoro-5-nitrobenzene

Ammonia (S_NAr)

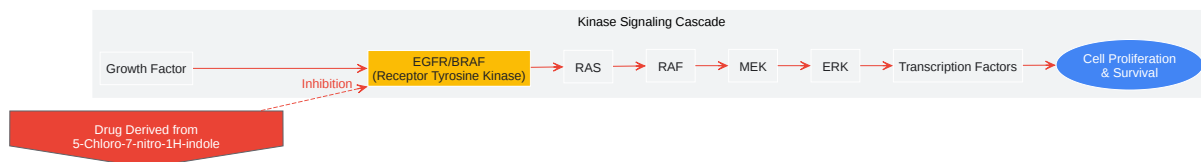
2-Chloro-4-fluoro-6-nitroaniline

De-fluorination

4-Chloro-2-nitroaniline

Bartoli Indole Synthesis
(e.g., Vinylmagnesium bromide)

5-Chloro-7-nitro-1H-indole



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Sources

- [1. Indole Derivatives: A Versatile Scaffold in Modern Drug Discovery—An Updated Review on Their Multifaceted Therapeutic Applications \(2020–2024\) - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Role of Indole Scaffolds as Pharmacophores in the Development of Anti-Lung Cancer Agents - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. echemi.com \[echemi.com\]](#)
- [4. rsc.org \[rsc.org\]](#)
- [5. Bartoli indole synthesis - Wikipedia \[en.wikipedia.org\]](#)
- To cite this document: BenchChem. [Introduction: The Strategic Value of the Indole Scaffold]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1434529/docs#introduction-the-strategic-value-of-the-indole-scaffold\]](https://www.benchchem.com/product/b1434529/docs#introduction-the-strategic-value-of-the-indole-scaffold)

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